

Troubleshooting I2C communication errors with the AMG8833 sensor

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Compound of Interest

Compound Name: AMG8380

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AMG8833 I2C Communication Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving I2C communication errors with the AMG8833 thermal sensor during their experiments.

Troubleshooting Guide

This guide provides a systematic approach to diagnosing and resolving common I2C communication issues with the AMG8833 sensor.

Issue 1: AMG8833 Sensor Not Detected on I2C Bus

Symptom: When scanning the I2C bus, the AMG8833's address (0x69 or 0x68) does not appear.^[1]

Possible Causes and Troubleshooting Steps:

- Incorrect Wiring: This is the most common cause of I2C communication failure.^{[2][3]}
 - Verification: Double-check all connections between your microcontroller and the AMG8833 breakout board. Ensure that:

- VIN is connected to the correct voltage supply (3.3V or 5V, depending on your board).[4]
- GND is connected to a common ground.[5]
- SCL (Serial Clock) is connected to the microcontroller's SCL pin.
- SDA (Serial Data) is connected to the microcontroller's SDA pin.
- Action: Use a multimeter to check for continuity on all connections. Inspect soldering points for any cold joints or shorts.[2] Try using different, shorter jumper wires, as they can be a point of failure.[1][3]
- Incorrect I2C Address: The AMG8833 has a selectable I2C address.
 - Verification: The default I2C address is typically 0x69.[6][7] This can be changed to 0x68 by pulling the AD0 or AD_SELECT pin to ground.[6] Check the state of this pin on your breakout board. Some boards may have a solder jumper to select the address.[7]
 - Action: Ensure your code is polling for the correct I2C address. Use an I2C scanner tool or script to see which addresses are responsive on the bus.
- Missing or Incorrect Pull-up Resistors: I2C requires pull-up resistors on the SDA and SCL lines.[5][8][9]
 - Verification: Many breakout boards for the AMG8833 include pull-up resistors. However, if you are using a bare sensor or a board without them, you will need to add them externally. The appropriate value depends on the bus speed and capacitance.[10]
 - Action: If necessary, add external pull-up resistors. A common starting point is 4.7 kΩ or 10 kΩ.[11][12] If multiple devices with pull-up resistors are on the same bus, the total parallel resistance might be too low.[11]
- Power Issues: Insufficient or unstable power can prevent the sensor from initializing correctly.
 - Verification: Use a multimeter to confirm that the voltage at the VIN and GND pins of the sensor is stable and within the specified range (typically 3.3V or 5V).[1]

- Action: Ensure your power supply can provide adequate current for all devices on the bus.

Issue 2: "ACK Failure" or "Missing ACK" Error

Symptom: The microcontroller reports a "missing ACK" or similar error, indicating that the AMG8833 is not acknowledging its address or data transmissions.[\[3\]](#)[\[13\]](#)

Possible Causes and Troubleshooting Steps:

- Incorrect Slave Address: The master device is trying to communicate with an address that no slave device is configured to respond to.[\[13\]](#)[\[14\]](#)
 - Action: Verify the I2C address of the AMG8833 as described in "Issue 1, Step 2".
- Wiring and Connection Problems: A poor connection on the SDA or SCL line can prevent the acknowledgment signal from being transmitted correctly.
 - Action: Re-verify all wiring as detailed in "Issue 1, Step 1". Pay close attention to the SDA line.
- I2C Bus Contention: Another device on the bus may be holding the SDA line low, or there may be an address conflict with another slave device.[\[14\]](#)
 - Action: Disconnect all other I2C devices from the bus and test the AMG8833 in isolation. If it works, check for I2C address conflicts with other connected devices.

Frequently Asked Questions (FAQs)

Q1: What are the default I2C addresses for the AMG8833 sensor?

The AMG8833 sensor has two possible I2C addresses, determined by the state of the AD0 (or AD_SELECT) pin:

- 0x69 (default): When the AD0 pin is pulled HIGH (to VIN).[\[6\]](#)
- 0x68: When the AD0 pin is pulled LOW (to GND).[\[6\]](#)

Q2: What are the correct voltage levels for the AMG8833?

Many AMG8833 breakout boards include a 3.3V voltage regulator and level shifting, allowing them to be powered by either 3.3V or 5V.[\[4\]](#)[\[7\]](#) Always check the specifications of your particular breakout board. The sensor itself operates at 3.3V.

Q3: Do I need external pull-up resistors for the I2C lines?

Most AMG8833 breakout boards from manufacturers like Adafruit include on-board pull-up resistors.[\[7\]](#) However, if you are working with a bare sensor or a board that omits them, you will need to add external pull-up resistors to the SDA and SCL lines.[\[3\]](#)

Q4: What is the maximum I2C communication speed for the AMG8833?

The AMG8833 supports I2C Fast Mode, with a maximum clock frequency of 400 kHz.[\[6\]](#)

Q5: My code hangs or returns all zeros after initially detecting the sensor.

This can be due to several factors:

- **Firmware/Library Issues:** Ensure you are using the latest firmware for your microcontroller and the correct, up-to-date library for the AMG8833.[\[3\]](#)
- **Slow Rise Times:** If the pull-up resistors have too high of a value for the bus capacitance, the signal rise times can be too slow, leading to communication errors.[\[15\]](#)
- **Power Supply Noise:** A noisy power supply can interfere with I2C communication. Adding a decoupling capacitor near the sensor's power pins can help.[\[16\]](#)

Data Presentation

Table 1: AMG8833 I2C Specifications

Parameter	Value	Notes
I2C Address (Default)	0x69	AD0 pin is HIGH[6][7]
I2C Address (Alternate)	0x68	AD0 pin is LOW[6]
Supported I2C Modes	Standard Mode (100 kHz), Fast Mode (400 kHz)	[6][8]
Operating Voltage	3.3V (Sensor), 3-5V (Typical Breakout Board)	[4][7]
Logic Level	3.3V	Level shifting is required for 5V microcontrollers.

Table 2: Typical I2C Pull-up Resistor Values

Bus Speed	Supply Voltage	Typical Pull-up Resistor Value
Standard Mode (100 kHz)	3.3V / 5V	4.7 kΩ - 10 kΩ[10][11]
Fast Mode (400 kHz)	3.3V / 5V	1 kΩ - 4.7 kΩ[10][12]

Note: Optimal pull-up resistor values depend on the total bus capacitance. Lower values result in faster signal rise times but increase power consumption.[12][17]

Experimental Protocols

Protocol 1: Verifying I2C Device Connectivity

Objective: To confirm that the AMG8833 is correctly wired and responsive on the I2C bus.

Methodology:

- Physical Inspection:
 - Disconnect the power to the microcontroller.
 - Visually inspect all solder joints and wire connections for any obvious faults.

- Use a multimeter in continuity mode to verify the connections from the microcontroller's pins to the corresponding pins on the AMG8833 breakout board (VIN, GND, SDA, SCL).
- Power-On Voltage Check:
 - Reconnect the power.
 - Use a multimeter to measure the voltage between the VIN and GND pins on the AMG8833 board to ensure it is receiving the correct, stable voltage.[\[1\]](#)
- I2C Bus Scan:
 - Upload an "I2C Scanner" sketch or script to your microcontroller. This software iterates through all possible 7-bit I2C addresses (1 to 127) and reports any that acknowledge a connection.
 - Run the scanner and observe the output.
 - Expected Result: The scanner should report a device found at address 0x69 (or 0x68, depending on the AD0 pin configuration).
 - Troubleshooting: If no device is found, or an incorrect address is reported, proceed with the troubleshooting steps outlined in the guide above.[\[2\]](#)

Protocol 2: Basic I2C Signal Integrity Check with an Oscilloscope

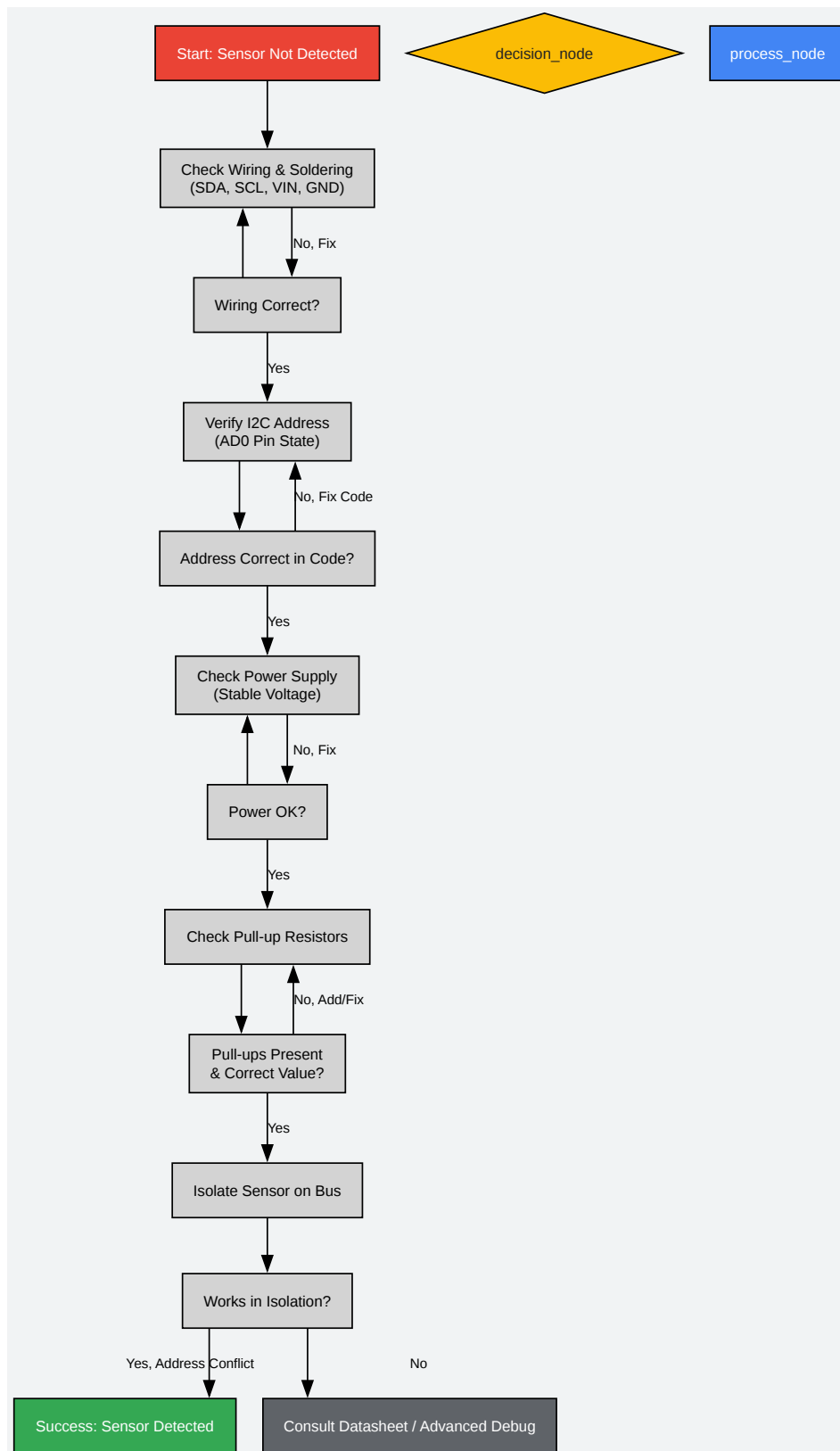
Objective: To visually inspect the I2C signals for common electrical faults.

Methodology:

- Setup:
 - Connect one oscilloscope probe to the SDA line and another to the SCL line. Connect the ground clips of the probes to the common ground of the circuit.
 - Set the oscilloscope to trigger on the falling edge of the SDA line while SCL is high (this corresponds to the I2C START condition).[\[18\]](#)

- Adjust the vertical scale (voltage) to clearly see the full voltage swing of the signals (e.g., 0V to 3.3V).
- Adjust the horizontal scale (time) to capture a single I2C transaction (address and data bytes).
- Observation and Analysis:
 - Run code that attempts to communicate with the AMG8833.
 - Check for Signal Presence: Verify that there is activity on both the SDA and SCL lines. A lack of activity on SCL points to a master device issue, while a lack of activity on SDA could be a master or slave issue.
 - Check Voltage Levels: Ensure the signals swing cleanly between LOW (close to 0V) and HIGH (close to VCC). A HIGH level that is significantly below VCC may indicate an issue with the pull-up resistors.[\[13\]](#)
 - Check Rise Times: Observe the time it takes for the signal to transition from low to high. Slow, rounded-off rising edges are a classic symptom of pull-up resistors with too high a value or excessive bus capacitance.[\[15\]](#)
 - Look for Acknowledge (ACK) Bit: After the 8 bits of the address are sent by the master, the slave (AMG8833) should pull the SDA line low for the 9th clock pulse. A failure to do so (a NACK, where the line remains high) will be clearly visible and confirms an acknowledgment failure.[\[13\]](#)[\[18\]](#)

Visualizations



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Caption: General I2C troubleshooting workflow for the AMG8833 sensor.

Caption: Simplified I2C read transaction sequence with the AMG8833.

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